

L-Alaninol molecular weight and formula

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Compound of Interest

Compound Name: *L-Alaninol*

Cat. No.: *B1674331*

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L-Alaninol: A Core Technical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the fundamental physicochemical properties of **L-Alaninol**. The information is presented to support research and development activities where this chiral amino alcohol is utilized as a key building block or reagent. **L-Alaninol**, systematically known as (2S)-2-aminopropan-1-ol, is a valuable chiral intermediate in the synthesis of various pharmaceutical compounds and asymmetric catalysts.

Core Properties of L-Alaninol

The fundamental quantitative data for **L-Alaninol** are summarized in the table below. These properties are essential for reaction planning, analytical method development, and quality control.

Property	Value
Molecular Formula	C3H9NO[1][2][3][4]
Molecular Weight	75.11 g/mol [1][2][5]
IUPAC Name	(2S)-2-aminopropan-1-ol[1]
CAS Number	2749-11-3[1][3][4][5]
Appearance	Clear viscous liquid[1] to clear pale yellow liquid[6]
Density	0.965 g/mL at 25 °C[5][6]
Melting Point	-2 °C[5][6]
Boiling Point	72-73 °C @ 11 mmHg[5][6]
Refractive Index	n _{20/D} 1.450[5]

Logical Relationship of Core Identifiers

The following diagram illustrates the direct logical relationship between the common name of the compound, its empirical chemical formula, and its calculated molecular weight. This hierarchical representation is fundamental to chemical informatics and substance identification.

Caption: Relationship between **L-Alaninol**'s name, formula, and molecular weight.

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References

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